

Application Note: Sourcing and Analysis of Tetradecahydrophenanthrene Isomer Analytical Reference Standards

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Compound of Interest

Compound Name: *Tetradecahydrophenanthrene*

Cat. No.: *B1634074*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Tetradecahydrophenanthrene, also known as perhydrophenanthrene, is a saturated tetracyclic hydrocarbon. Its various stereoisomers can serve as important biomarkers in geochemical studies, particularly in the analysis of petroleum and other geological samples. Furthermore, the perhydrophenanthrene skeleton is a core structure in many biologically active molecules, including steroids. Accurate identification and quantification of specific **Tetradecahydrophenanthrene** isomers are crucial for these applications, necessitating the use of high-purity analytical reference standards. This document provides guidance on sourcing these standards and outlines a detailed protocol for their analysis.

Sourcing Analytical Reference Standards

The commercial availability of individual, certified analytical reference standards for **Tetradecahydrophenanthrene** isomers is currently limited. While some chemical suppliers offer "perhydrophenanthrene," this is often a mixture of isomers with purity specifications that may not be suitable for use as a quantitative analytical standard. Researchers requiring specific isomers with well-documented purity and identity will likely need to consider the following sourcing strategies:

- Inquiry with Specialty Chemical Suppliers: Contact suppliers specializing in complex organic molecules, saturated polycyclic hydrocarbons, or petroleum biomarkers. They may have unlisted isomers in their inventory or be able to perform a custom synthesis.
- Custom Synthesis: Engage a chemical synthesis company to prepare specific **Tetradecahydrophenanthrene** isomers. This approach offers the highest level of control over the target molecule's identity and purity. A thorough characterization of the synthesized material (including NMR, GC-MS, and elemental analysis) will be required to qualify it as a reference standard.
- Collaboration with Academic or Research Institutions: Research groups specializing in organic synthesis or geochemistry may have synthesized these compounds for their own research and may be willing to share small quantities for use as reference materials.

Available **Tetradecahydrophenanthrene** Isomers and Related Compounds

The following table summarizes publicly available information on some **Tetradecahydrophenanthrene** isomers. Direct commercial availability as certified reference standards is not guaranteed.

Isomer Name/Synonym	CAS Number	Molecular Formula	Molecular Weight	Notes
Perhydrophenanthrene	5743-97-5	C ₁₄ H ₂₄	192.34	Typically available as a mixture of isomers.
Perhydrophenanthrene, (4a α , 4b β , 8a β , 10a α)-	27389-74-8	C ₁₄ H ₂₄	192.34	Specific stereoisomer.
Perhydrophenanthrene, (4a α , 4b α , 8a α , 10a β)-	27425-35-0	C ₁₄ H ₂₄	192.34	Specific stereoisomer.
Perhydrophenanthrene, (4a α , 4b β , 8a α , 10a. α)-	27389-73-7	C ₁₄ H ₂₄	192.34	Specific stereoisomer.
Perhydrophenanthrene, (4a α , 4b α , 8a β , 10a. β)-	27389-76-0	C ₁₄ H ₂₄	192.34	Specific stereoisomer.

Experimental Protocol: GC-MS Analysis of **Tetradecahydrophenanthrene** Isomers

Gas chromatography-mass spectrometry (GC-MS) is a highly effective technique for the separation and identification of **Tetradecahydrophenanthrene** isomers. The following protocol is based on established methods for the analysis of similar saturated polycyclic hydrocarbons, such as diamondoids.[\[1\]](#)[\[2\]](#)[\[3\]](#)

1. Sample Preparation

- Standard Solutions: Prepare individual stock solutions of each **Tetradecahydrophenanthrene** isomer reference standard in a high-purity solvent such as hexane or dichloromethane at a concentration of 100 μ g/mL. From these, prepare a series of working standards by serial dilution to create a calibration curve (e.g., 0.1, 0.5, 1, 5, 10 μ g/mL).

- Sample Extraction (for matrix samples): For complex matrices like crude oil or sediment, a preliminary fractionation step is necessary to isolate the saturated hydrocarbon fraction. This is typically achieved using column chromatography with silica gel or alumina.

2. GC-MS Instrumentation and Conditions

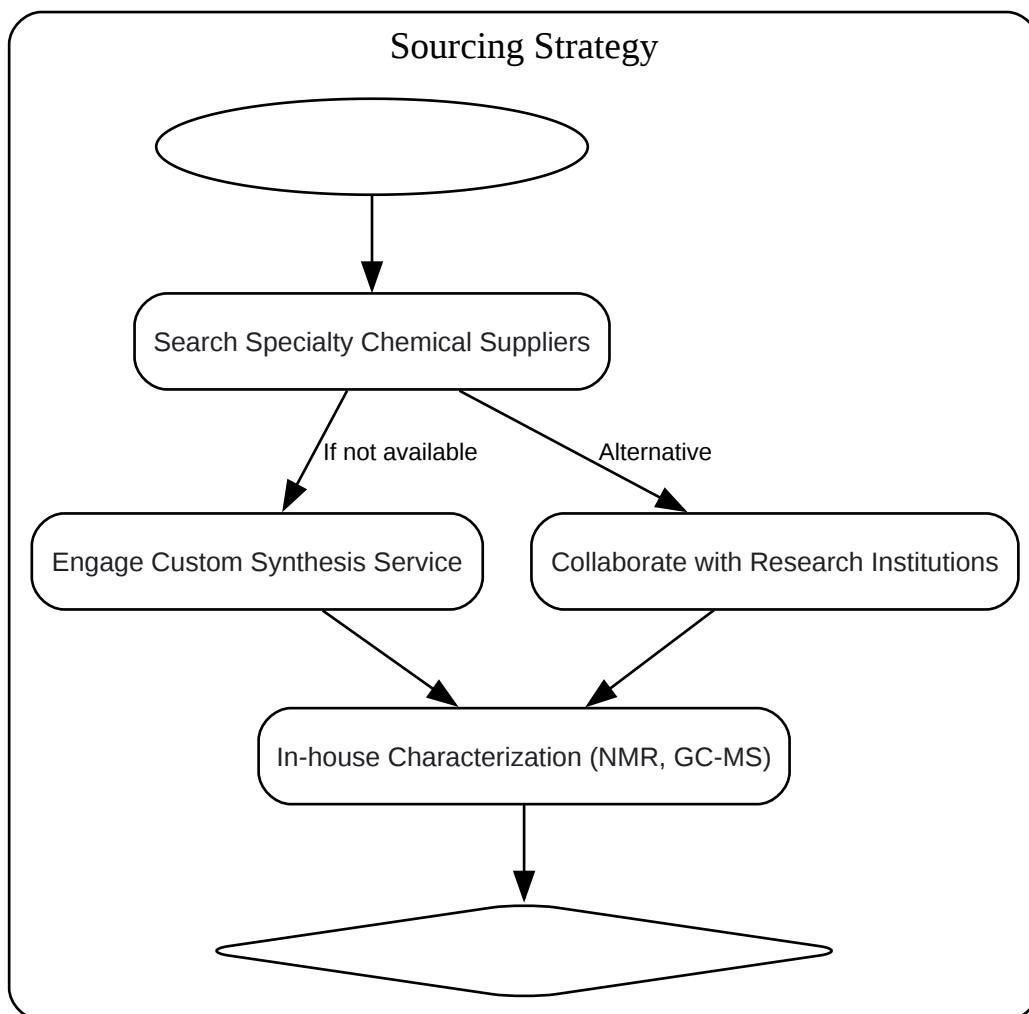
- Gas Chromatograph: Agilent 8890 GC System or equivalent.
- Mass Spectrometer: Agilent 5977B GC/MSD or equivalent.
- Column: HP-5ms Ultra Inert (30 m x 0.25 mm, 0.25 μ m) or a similar non-polar capillary column. For potential enantiomeric separation, a chiral column (e.g., based on derivatized cyclodextrins) may be necessary.
- Inlet: Split/splitless injector at 280 °C.
- Injection Volume: 1 μ L in splitless mode.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp 1: 10 °C/min to 150 °C.
 - Ramp 2: 5 °C/min to 300 °C, hold for 10 minutes.
- Mass Spectrometer Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
 - Acquisition Mode:
 - Full Scan: m/z 40-450 for initial identification.

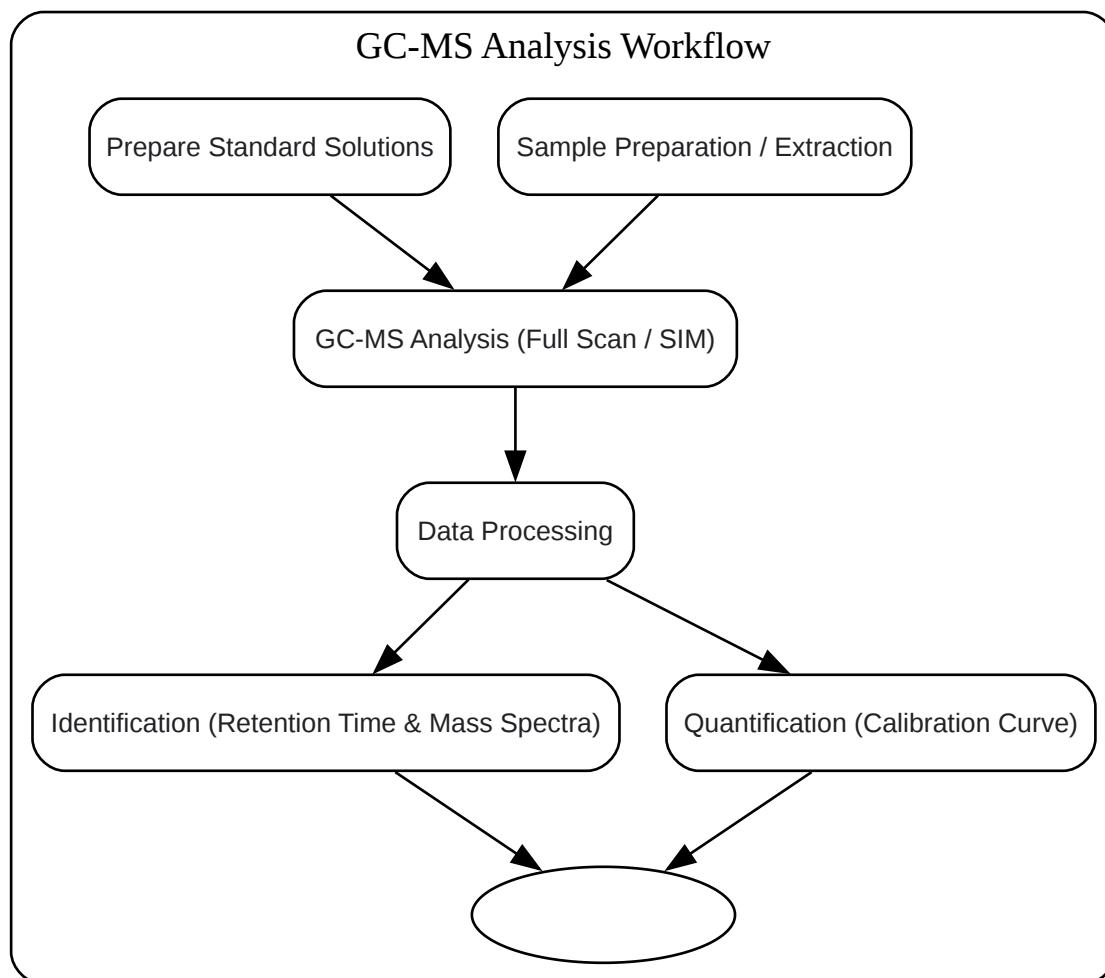
- Selected Ion Monitoring (SIM): For quantitative analysis, monitor the molecular ion (m/z 192) and key fragment ions.

3. Data Analysis

- Identification: Identify the **Tetradecahydrophenanthrene** isomers in sample chromatograms by comparing their retention times and mass spectra to those of the analytical reference standards.
- Quantification: Generate a calibration curve for each isomer by plotting the peak area against the concentration of the working standards. Use this curve to determine the concentration of the isomers in the samples.

Visualizations





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References

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- 2. Frontiers | Review on detection method, main source and geological application of diamondoids in crude oil [frontiersin.org]
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